

Application Notes and Protocols for the Quantification of Intracellular Sodium 2-Oxopentanoate

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Compound of Interest

Compound Name: Sodium 2-oxopentanoate

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These application notes provide a comprehensive guide to the quantification of intracellular **sodium 2-oxopentanoate**, also known as sodium α -ketovalerate. This document outlines detailed protocols for sample preparation and analysis using mass spectrometry, summarizes available quantitative data, and illustrates the relevant metabolic pathway.

Introduction

Sodium 2-oxopentanoate is a five-carbon α -keto acid that plays a role in amino acid metabolism. As an intermediate in the catabolism of branched-chain amino acids, its intracellular concentration can provide insights into cellular metabolic states and may be relevant in various physiological and pathological conditions. Accurate quantification of this metabolite is crucial for understanding its biological significance and for the development of novel therapeutics targeting metabolic pathways.

Data Presentation: Intracellular Concentrations of α -Keto Acids

The following table summarizes the reported intracellular concentrations of 2-oxopentanoate and related α -keto acids in a mammalian cell line. This data provides a reference range for researchers investigating this class of metabolites.

Metabolite	Cell Line	Intracellular Concentration (pmol/106 cells)	Analytical Method	Reference
α -Ketobutyric acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]
α -Ketoglutaric acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]
Pyruvic acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]
α -Ketoisovaleric acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]
α -Ketoisocaproic acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]
α -Keto- β -methylvaleric acid	K562	1.55 - 316	HPLC with fluorescence detection	[1]

Experimental Workflow

The general workflow for the quantification of intracellular **sodium 2-oxopentanoate** involves cell culture, quenching of metabolic activity, extraction of intracellular metabolites, and subsequent analysis by a sensitive analytical technique such as mass spectrometry.

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References

- 1. kuleuven.limo.libis.be [kuleuven.limo.libis.be]
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